

Application Notes and Protocols for Oxazosulfyl Granules in Nursery Box Settings

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Compound of Interest

Compound Name: Oxazosulfyl

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This document provides detailed application notes and protocols for the use of **Oxazosulfyl** granules in rice nursery boxes, a method primarily for the control of a broad spectrum of insect pests. **Oxazosulfyl**, a novel insecticide developed by Sumitomo Chemical Co., Ltd., represents a new chemical class, the "sulfyl" group, and is the sole member of the Insecticide Resistance Action Committee (IRAC) Group 37, a vesicular acetylcholine transporter (VACHT) inhibitor.[1][2][3] This unique mode of action makes it a valuable tool for insecticide resistance management.[1][3]

Overview and Mode of Action

Oxazosulfyl is effective against a wide range of major rice pests, including those from the orders Coleoptera, Hemiptera, Lepidoptera, and Orthoptera.[1][3][4] It is particularly effective against planthopper populations that have developed resistance to existing insecticides.[3] The active ingredient is systemic, meaning it is taken up by the plant's roots and translocated throughout the plant tissues, providing protection against sap-sucking and chewing insects.[1][5]

While initial studies suggested that **Oxazosulfyl** acts by stabilizing the slow-inactivated state of voltage-gated sodium channels[6][7], more recent evidence and the official IRAC classification point to its primary mode of action as an inhibitor of the vesicular acetylcholine transporter (VACHT).[1][2][3][8] This inhibition disrupts the normal transmission of nerve signals in insects, leading to paralysis and death.[6][8]

Data Presentation

Table 1: Physicochemical and Toxicological Properties of Oxazosulfyl

Property	Value	Reference
Chemical Class	Sulfyl	[1][3]
IRAC MoA Group	37	[1][2]
Mode of Action	Vesicular acetylcholine transporter (VACHT) inhibitor	[1][2][8]
Formulation	ALLES® Granule (2.0% w/w)	[3][4]
Acceptable Daily Intake (ADI)	0.05 mg/kg bw/day	[9]
Acute Reference Dose (ARfD)	0.25 mg/kg bw	[9]
Carcinogenicity	Non-carcinogenic	[9]
Genotoxicity	Non-genotoxic	[9]
Reproductive/Developmental Toxicity	No effects on reproduction or development	[9]

Table 2: Efficacy of Oxazosulfyl Against Key Rice Pests (Laboratory Bioassays)

Pest Species	Order	Insecticidal Activity Comparison	Reference
Brown Planthopper (Nilaparvata lugens)	Hemiptera	Comparable to imidacloprid, higher than chlorantraniliprole	[10]
White-backed Planthopper (Sogatella furcifera)	Hemiptera	Comparable to imidacloprid, higher than chlorantraniliprole	[10]
Small Brown Planthopper (Laodelphax striatellus)	Hemiptera	Comparable to imidacloprid, higher than chlorantraniliprole	[10]
Rice Leafroller (Cnaphalocrocis medinalis)	Lepidoptera	Superior to imidacloprid, lower than chlorantraniliprole	[10]
Rice Water Weevil (Lissorhoptrus oryzophilus)	Coleoptera	Comparable to imidacloprid and clothianidin	[10]
Rice Leaf Beetle (Oulema oryzae)	Coleoptera	Comparable to imidacloprid and clothianidin	[10]

Note: The above table is a summary of comparative insecticidal activity from laboratory bioassays and not specific to nursery box applications. Field trials have confirmed high efficacy in nursery box treatments.[\[3\]](#)[\[10\]](#)

Experimental Protocols

Protocol 1: Nursery Box Application of Oxazosulfyl Granules for Efficacy Evaluation

Objective: To evaluate the efficacy of **Oxazosulfyl** granules applied to rice nursery boxes against target insect pests under controlled or semi-field conditions.

Materials:

- **Oxazosulfyl** granules (e.g., ALLES® 2.0% granules)
- Rice seeds (susceptible variety to the target pest)
- Nursery boxes (standard size)
- Nursery soil (bedding and covering soil)
- Fertilizer as per local recommendations
- Target insect pests (e.g., planthoppers, leaf beetles) reared in a laboratory
- Cages for infestation
- Data collection tools (hand lens, counter, data sheets)
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

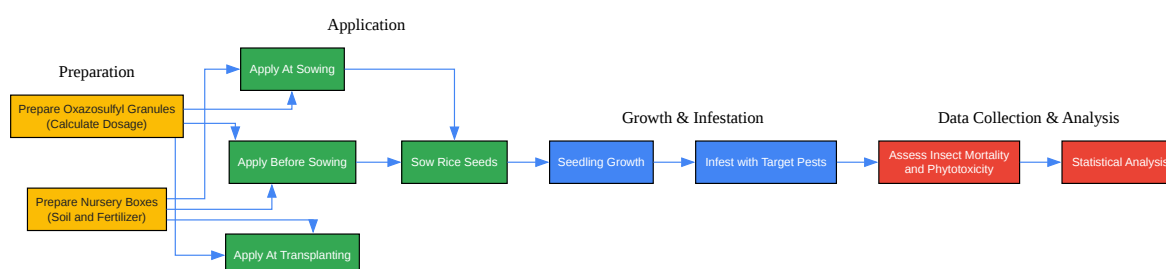
Methodology:

- Nursery Box Preparation:
 - Fill the nursery boxes with a uniform layer of bedding soil.
 - Apply a basal dose of fertilizer and mix it evenly with the soil.
- **Oxazosulfyl** Application:
 - Determine the application rate of **Oxazosulfyl** granules based on the manufacturer's recommendation or the experimental design (e.g., grams of product per nursery box).
 - There are three potential timings for application, which can be tested as separate treatments[3]:

- Before Sowing: Mix the required amount of granules with the bedding soil before sowing the rice seeds.
- At Sowing: Sow the rice seeds and then uniformly broadcast the granules over the seeds before covering with soil.
- At Transplanting: Apply the granules to the nursery boxes shortly before transplanting the seedlings to the main field.
- Ensure a control group of nursery boxes with no insecticide application is included in the experimental design.
- Replicate each treatment (including the control) at least three times.
- Sowing and Seedling Growth:
 - Sow a pre-determined quantity of rice seeds evenly in each nursery box.
 - Cover the seeds with a thin layer of covering soil.
 - Water the nursery boxes as required and maintain them under suitable conditions for germination and seedling growth.
- Insect Infestation:
 - At a specific seedling stage (e.g., 2-3 leaf stage), place the nursery boxes in infestation cages.
 - Release a known number of the target insect pests (e.g., 10-20 adult planthoppers per seedling) into each cage.
- Data Collection:
 - Assess insect mortality at regular intervals (e.g., 24, 48, 72, and 96 hours after infestation).
 - Record the number of live and dead insects in each nursery box.

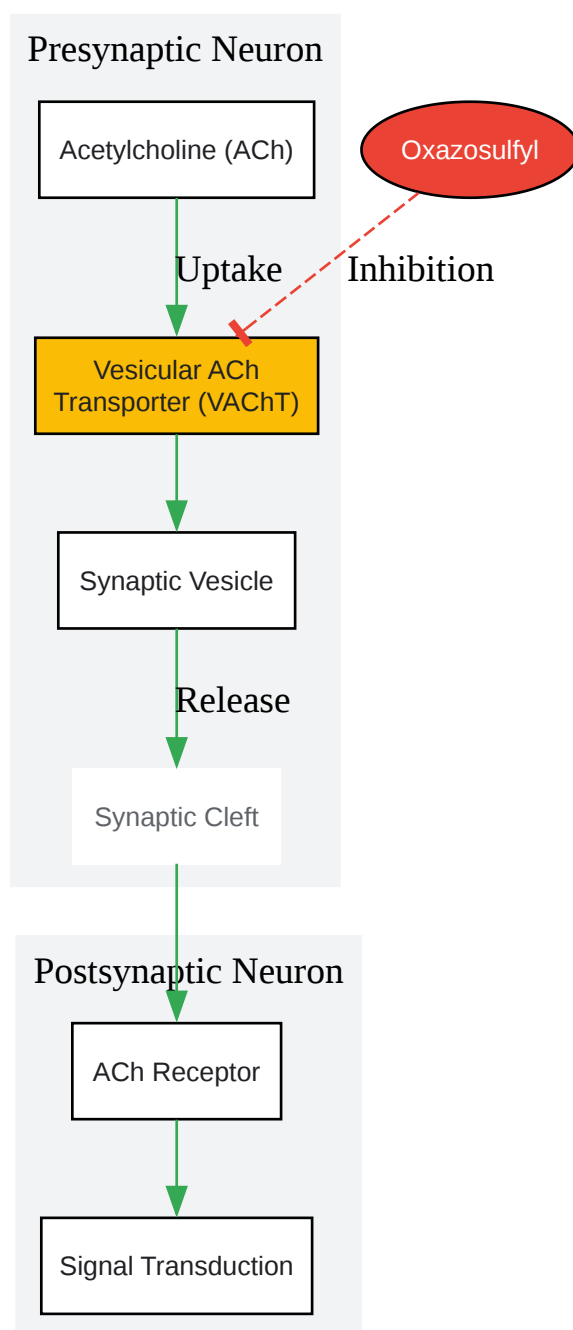
- For pests like the rice water weevil, larval damage to roots can be assessed at a later stage.
- Assess any signs of phytotoxicity on the rice seedlings.
- Data Analysis:
 - Calculate the percentage of insect mortality for each treatment and replicate.
 - Use appropriate statistical methods (e.g., ANOVA) to determine significant differences between the treatments and the control.

Visualizations



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Caption: Experimental workflow for nursery box application of **Oxazosulfonyl** granules.



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Caption: Mode of action of **Oxazosulfyl** as a VACHT inhibitor.

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